

Application Notes and Protocols: Boc-Val-Leu-Lys-AMC Stock Solution Preparation

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Compound of Interest

Compound Name: *Boc-Val-Leu-Lys-AMC*

Cat. No.: *B1266300*

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Introduction

Boc-Val-Leu-Lys-AMC (t-Butyloxycarbonyl-L-valyl-L-leucyl-L-lysine-7-amido-4-methylcoumarin) is a highly sensitive and specific fluorogenic substrate used for the quantitative measurement of various proteases, most notably plasmin.[1][2][3] The substrate consists of a tripeptide sequence (Val-Leu-Lys) linked to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC). In its intact form, the substrate is non-fluorescent. Upon enzymatic cleavage of the amide bond between the lysine residue and the AMC moiety, the highly fluorescent AMC is released. The rate of AMC liberation, which can be monitored fluorometrically, is directly proportional to the enzyme's activity. This substrate is also cleaved by other proteases such as acrosin, calpain isozymes I and II, and papain.[1][2]

Applications

- **Enzyme Activity Assays:** Primarily used to measure the activity of plasmin and other related serine proteases.
- **High-Throughput Screening (HTS):** Suitable for screening compound libraries to identify potential inhibitors or activators of target proteases.
- **Drug Discovery:** A valuable tool in the research and development of therapeutic agents targeting proteases involved in various physiological and pathological processes.

Chemical Properties

Property	Value	Reference
CAS Number	73554-84-4	[1][2]
Molecular Formula	C ₃₂ H ₄₉ N ₅ O ₇	[1][2]
Molecular Weight	615.77 g/mol	[2]
Appearance	White to off-white solid	[4]
Purity	>98% (typically assessed by HPLC and NMR)	[5]

Spectral Properties

The liberated 7-amino-4-methylcoumarin (AMC) can be detected using a fluorometer.

Parameter	Wavelength (nm)	Reference
Excitation Maximum	340 - 380	[5][6][7]
Emission Maximum	440 - 470	[5][6][8]

Experimental Protocol: Preparation of Boc-Val-Leu-Lys-AMC Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Boc-Val-Leu-Lys-AMC** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Boc-Val-Leu-Lys-AMC** powder
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer

- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

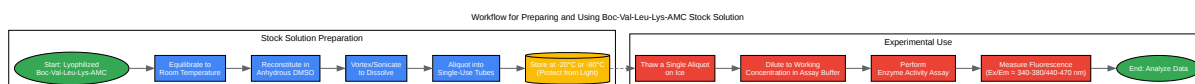
Procedure:

- Acclimatization: Before opening, allow the vial of lyophilized **Boc-Val-Leu-Lys-AMC** to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture, which can affect the stability of the compound.
- Reconstitution: Briefly centrifuge the vial to ensure all the powder is at the bottom. To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial containing a known mass of the substrate. For example, to reconstitute 5 mg of **Boc-Val-Leu-Lys-AMC** (MW: 615.77 g/mol), add 811.9 µL of DMSO.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
- Dissolution: Vortex the solution thoroughly for 1-2 minutes to ensure the substrate is completely dissolved.^[9] If necessary, gentle warming in a water bath (e.g., at 37°C) or sonication in an ultrasonic bath can aid in dissolution.^{[2][9]} Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the peptide substrate, it is crucial to aliquot the stock solution into single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[2][4][5][10]}
- Storage Conditions: Store the aliquoted stock solution protected from light.^{[4][8][10]}

Storage Temperature	Storage Duration	Reference
-20°C	Up to 1 month	^{[2][4][10]}
-80°C	Up to 6 months	^{[2][4][10]}

Note: For long-term storage of the lyophilized powder, it is recommended to store it at -20°C or -80°C.^[11]

Experimental Workflow



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Caption: Workflow for **Boc-Val-Leu-Lys-AMC** stock solution preparation and use.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling chemical reagents.
- Handle DMSO with care as it can facilitate the absorption of other chemicals through the skin.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[8]

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